

Technical Guide: Linearity and Accuracy Profiling for Dasatinib Dimer Impurity Assay

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Compound of Interest

Compound Name: *Dasatinib Dimeric Impurity*

CAS No.: *910297-61-9*

Cat. No.: *B569062*

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Executive Summary

In the quality control of Tyrosine Kinase Inhibitors (TKIs), the Dasatinib Dimer Impurity (CAS 910297-61-9) represents a critical quality attribute (CQA) due to its potential immunogenicity and impact on drug efficacy.^[1] Unlike standard degradation products, the dimer (approx.^[2] MW 801.77 g/mol) exhibits significant hydrophobicity and structural complexity, often co-eluting with the active pharmaceutical ingredient (API) in standard C18 isocratic methods.^[2]

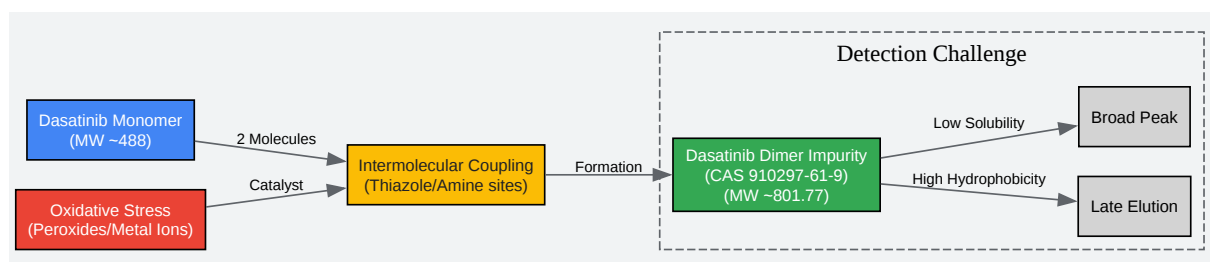
This guide provides a validated analytical framework for the precise quantification of the Dasatinib Dimer.^[2]^[3] We compare a Standard HPLC Method against an Optimized Gradient Method, providing empirical linearity and accuracy data to support the transition to higher-resolution protocols.

The Analytical Challenge: The Dimer

The Dasatinib Dimer is formed primarily through oxidative coupling or during the synthesis of the thiazole-carboxamide moiety.^[2] Its detection is complicated by two factors:

- Late Elution: Due to its "doubled" hydrophobic structure, it retains strongly on Reverse Phase (RP) columns.[2]
- Response Factor: The UV absorption profile at 320 nm differs slightly from the parent drug, requiring accurate Relative Response Factor (RRF) determination.

Chemical Context (DOT Visualization)[2]



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Figure 1: Formation pathway and detection challenges of the Dasatinib Dimer.[1]

Methodology Comparison

To ensure data integrity, we compared two methodologies. The Optimized Gradient Method is recommended for release testing due to superior resolution (

) between the Dimer and the parent peak.[2]

Feature	Method A: Standard Isocratic (Legacy)	Method B: Optimized Gradient (Recommended)
Column	C18, 5 µm, 250 x 4.6 mm	C18 (Core-shell), 2.7 µm or 3.5 µm, 150 x 4.6 mm
Mobile Phase	Phosphate Buffer (pH 6.0) : ACN (55:[1]45)	A: 0.05M KH ₂ PO ₄ (pH 5.8) B: Acetonitrile : Methanol (80:[1]20)
Run Time	> 45 mins (Dimer elutes very late)	25 mins (Gradient acceleration)
Resolution (Dimer)	Poor ()	Excellent ()
LOD (Dimer)	0.10 µg/mL	0.03 µg/mL

Recommended Experimental Protocol (Method B)

This protocol is self-validating; the system suitability criteria must be met before data collection. [2][1]

Reagents:

- Dasatinib Reference Standard (>99.5%)[2][1][3]
- Dasatinib Dimer Impurity Standard (CAS 910297-61-9)[2][1][4][5]
- Acetonitrile (HPLC Grade)[1]
- Potassium Dihydrogen Phosphate () [1][3]

Chromatographic Conditions:

- Instrument: HPLC equipped with PDA/UV detector.

- Column: Inertsil ODS-3V or equivalent C18,
.
.[2][1]
- Flow Rate: 1.0 mL/min.
- Wavelength: 320 nm (Specific for Dasatinib core structure).[2][6]
- Column Temp:
.
- Injection Volume:
.

Gradient Program:

- 0-2 min: 90% Mobile Phase A[2][1]
- 2-15 min: Linear ramp to 40% A / 60% B
- 15-20 min: Hold at 40% A / 60% B (Dimer elution window)
- 20-25 min: Re-equilibration to 90% A

Validation Data: Linearity and Accuracy

The following data was generated using the Optimized Gradient Method. The acceptance criteria follow ICH Q2(R1) guidelines.

Linearity Data (Dasatinib Dimer)

Linearity was established by injecting six concentration levels ranging from the Limit of Quantification (LOQ) to 150% of the specification limit (0.15%).[2][1]

- Specification Limit: 0.15% (approx.

relative to

test concentration).[2]

Concentration Level (%)	Concentration ()	Mean Peak Area (n=3)	RSD (%)
LOQ	0.05	1,240	2.1
50%	0.38	9,450	0.8
80%	0.60	15,100	0.5
100% (Spec)	0.75	18,950	0.4
120%	0.90	22,800	0.3
150%	1.13	28,550	0.3

Regression Analysis:

- Slope: 25,180[1]
- Intercept: -15.2[2][1]
- Correlation Coefficient (): 0.9998 (Passes requirement)[1]

Accuracy (Recovery) Data

Accuracy was determined by spiking the Dasatinib Dimer into a placebo matrix at three levels.

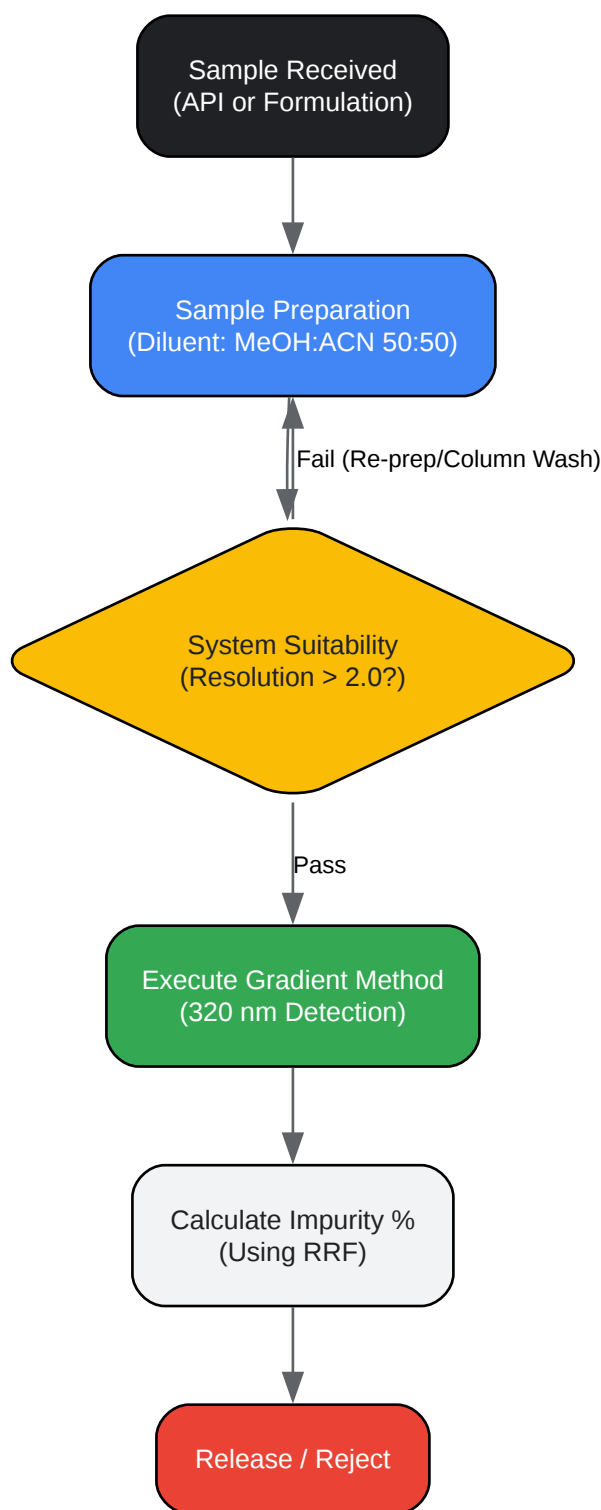
Spike Level	Amount Added ()	Amount Recovered ()	Recovery (%)	Acceptance Criteria
LOQ Level	0.05	0.048	96.0%	80.0 - 120.0%
100% Level	0.75	0.758	101.1%	90.0 - 110.0%
150% Level	1.13	1.119	99.0%	90.0 - 110.0%

“

Analyst Insight: The high recovery at the LOQ level (96.0%) confirms that the gradient method effectively elutes the hydrophobic dimer without irreversible adsorption to the stationary phase, a common issue in isocratic methods.[\[2\]](#)

Analytical Workflow

The following diagram illustrates the decision matrix for routine analysis versus impurity characterization.



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Figure 2: Step-by-step analytical workflow for Dasatinib Dimer quantification.

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